

Essential Guide to the Proper Disposal of 2-Iodobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodobenzamide**

Cat. No.: **B1293540**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **2-Iodobenzamide**, a halogenated aromatic amide. Adherence to these protocols is critical due to the hazardous nature of this compound.

Hazard Profile and Safety Summary

2-Iodobenzamide (CAS No: 3930-83-4) is classified as a hazardous substance. Based on available safety data, it presents the following risks:

- Acute Oral Toxicity: Harmful if swallowed.[1][2][3]
- Skin Irritation: Causes skin irritation.[1][2][3]
- Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

Due to these hazards, appropriate Personal Protective Equipment (PPE), including chemical safety goggles, a lab coat, and nitrile gloves, must be worn at all times when handling **2-Iodobenzamide**. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data for 2-Iodobenzamide

Property	Value	Source
CAS Number	3930-83-4	[4][5][6]
Molecular Formula	C7H6INO	[4][6]
Molecular Weight	247.04 g/mol	[4][6]
Appearance	White to off-white crystalline powder	[7]
Melting Point	182.0 to 186.0 °C	
Flash Point	184 °C	[4]
Solubility	Sparingly soluble in water (3 g/L at 25 °C)	[7]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the recommended procedure for the disposal of **2-Iodobenzamide**. This protocol is based on general guidelines for the disposal of halogenated organic compounds.

1. Waste Identification and Segregation:

- Classify **2-Iodobenzamide** waste as "Halogenated Organic Waste."
- Crucially, do not mix **2-Iodobenzamide** with non-halogenated chemical waste.^[8] Mixing can complicate the disposal process and increase costs.

2. Waste Collection and Labeling:

- Use a designated, clearly labeled, and chemically resistant container for collecting **2-Iodobenzamide** waste.
- The label must include the full chemical name, "**2-Iodobenzamide**," the CAS number (3930-83-4), and the appropriate hazard symbols (e.g., harmful, irritant).

3. Storage:

- Store the waste container in a cool, dry, and well-ventilated area, away from heat sources and incompatible materials such as strong oxidizing agents.
- The storage area should have secondary containment to prevent spills.

4. Disposal Request and Procedure:

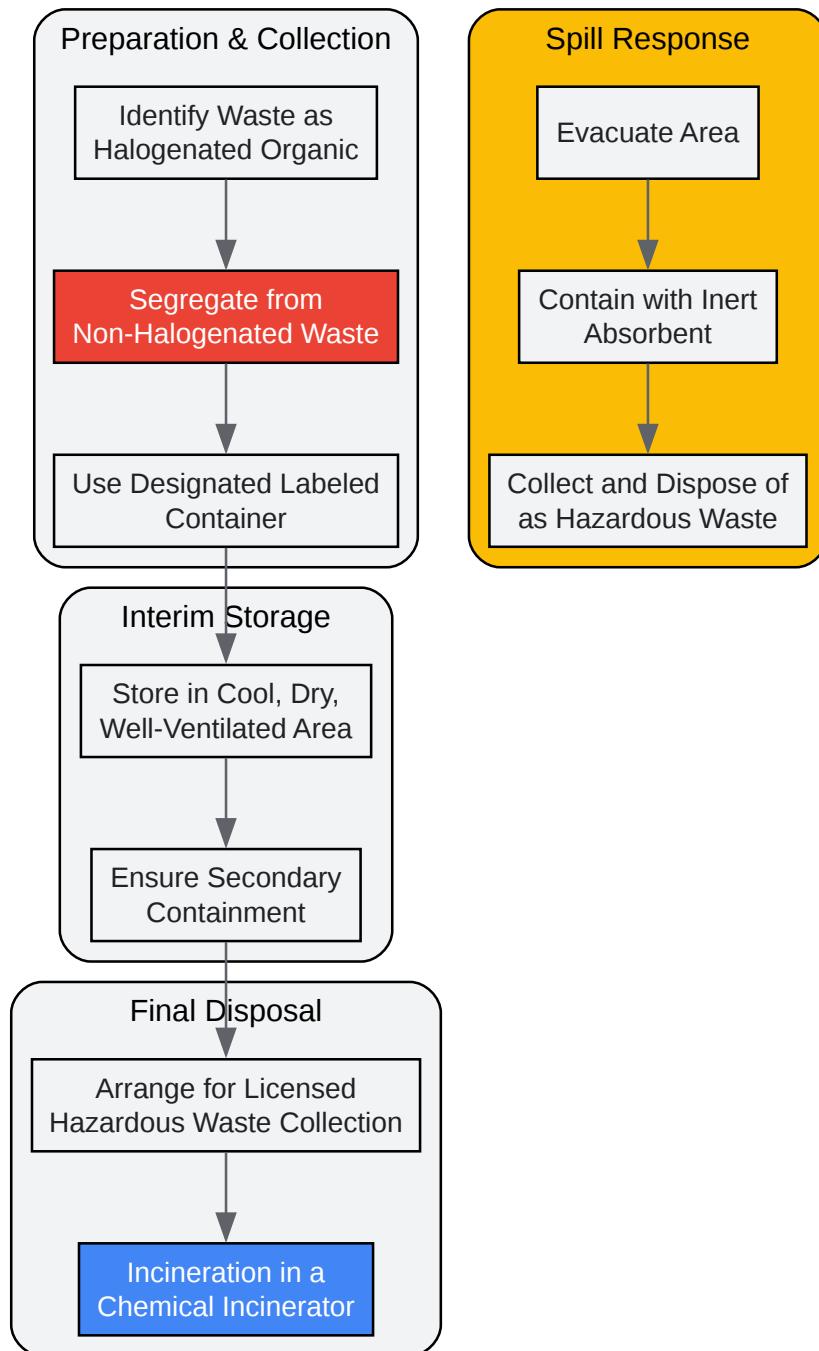
- Once the waste container is full, or when disposal is required, arrange for collection by a licensed hazardous waste disposal company.
- The primary recommended disposal method is incineration. The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.^[9]

5. Spill and Emergency Procedures:

- In the event of a spill, evacuate the immediate area.
- If trained and equipped, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the contaminated absorbent material into a sealed, labeled container for disposal as hazardous waste.
- Do not allow the spilled material to enter drains or waterways.

Disposal Workflow Diagram

2-Iodobenzamide Disposal Workflow

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Caption: A flowchart illustrating the key stages of **2-Iodobenzamide** disposal.

Disclaimer: The information provided is based on general safety principles for halogenated compounds. No specific, official Safety Data Sheet (SDS) for **2-Iodobenzamide** could be located. It is imperative that all researchers and scientists consult their institution's Environmental Health and Safety (EHS) department for site-specific disposal protocols and to ensure full compliance with local, state, and federal regulations.

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